

Physical properties of 4-Bromo-1,3-benzodioxole (melting point, boiling point, density)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Bromo-1,3-benzodioxole**

Cat. No.: **B1272940**

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Technical Guide: Physical Properties of 4-Bromo-1,3-benzodioxole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Bromo-1,3-benzodioxole** (CAS No. 6698-13-1), a chemical intermediate of interest in organic synthesis. The data presented herein is compiled from various sources to aid in laboratory and research applications.

Core Physical Properties

4-Bromo-1,3-benzodioxole is a brominated heterocyclic compound. Its physical state at standard conditions can be inferred from its melting point, which is above room temperature, suggesting it is a solid.

Data Presentation

The quantitative physical properties of **4-Bromo-1,3-benzodioxole** are summarized in the table below. It is important to note that there are some discrepancies in the reported melting points from different suppliers, which may be due to variations in purity or experimental conditions.

Physical Property	Value	Notes
Melting Point	69-71 °C[1]	A predicted value of 109.652 °C has also been reported.[2] Some sources state no data is available.[3]
Boiling Point	82-83 °C	at 0.6 mmHg (reduced pressure).[3]
Density	1.721 g/cm³[4][5]	Predicted value.
Molecular Weight	201.02 g/mol	
Molecular Formula	C ₇ H ₅ BrO ₂	

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physical properties of a solid organic compound like **4-Bromo-1,3-benzodioxole**.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- A small sample of **4-Bromo-1,3-benzodioxole** is finely ground using a mortar and pestle.

- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate, typically with an initial rapid heating to approach the expected melting point, followed by a slower rate (1-2 °C per minute) near the melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.

Boiling Point Determination (at Reduced Pressure)

Since **4-Bromo-1,3-benzodioxole** has a boiling point determined at reduced pressure, a vacuum distillation setup is required.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Vacuum pump and manometer
- Heating mantle

Procedure:

- A sample of **4-Bromo-1,3-benzodioxole** is placed in the round-bottom flask.
- The distillation apparatus is assembled, ensuring all joints are properly sealed.
- The system is connected to a vacuum pump, and the pressure is reduced to the desired level (e.g., 0.6 mmHg), as monitored by a manometer.

- The sample is heated gently using a heating mantle.
- The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure.

Density Determination

For a solid, density is typically determined by measuring the volume it displaces in a liquid in which it is insoluble.

Apparatus:

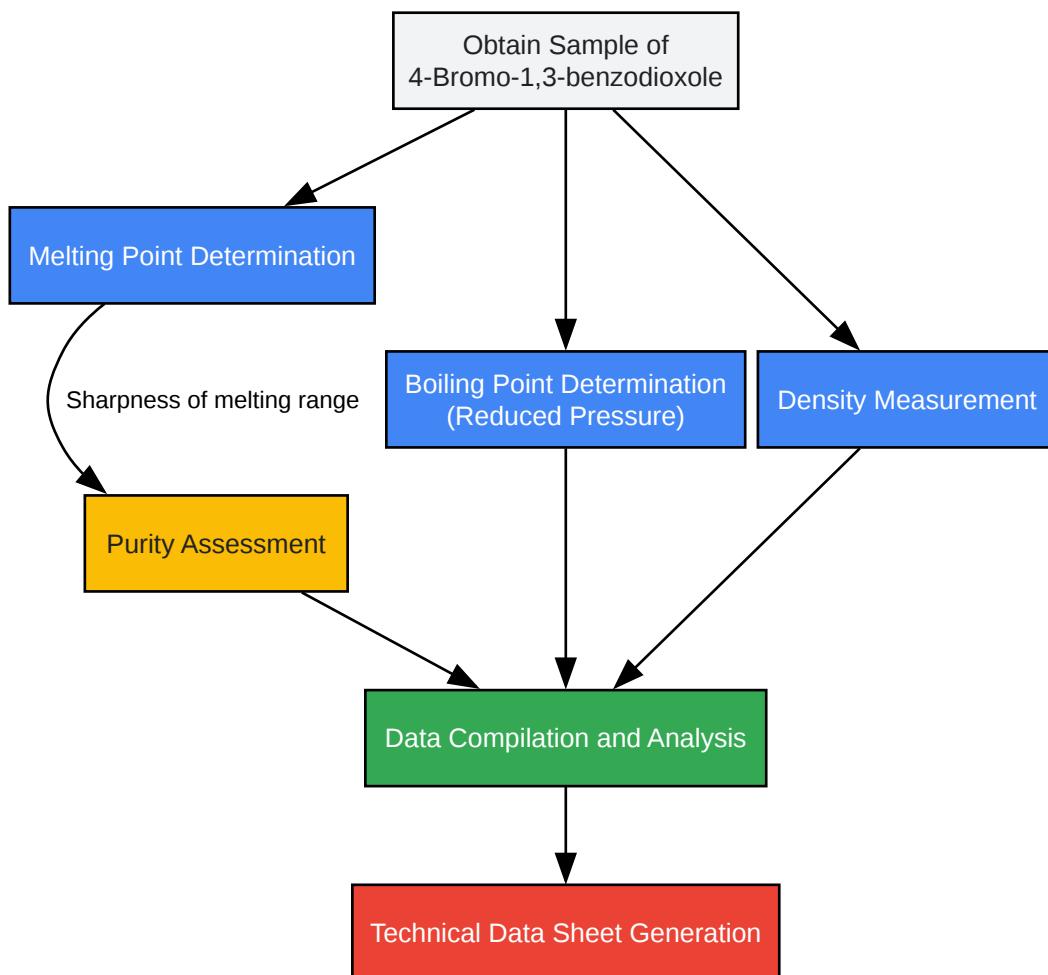
- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which **4-Bromo-1,3-benzodioxole** is insoluble

Procedure:

- A known mass of **4-Bromo-1,3-benzodioxole** is measured using an analytical balance.
- A graduated cylinder is partially filled with a non-solvent liquid, and the initial volume is recorded.
- The weighed solid is carefully added to the graduated cylinder, and the new volume is recorded.
- The volume of the solid is the difference between the final and initial liquid levels.
- The density is calculated by dividing the mass of the solid by its determined volume.

Logical Workflow Visualization

The following diagram illustrates a logical workflow for the characterization of the physical properties of a synthesized or acquired chemical sample like **4-Bromo-1,3-benzodioxole**.



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Caption: Workflow for Physical Property Characterization.

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